

Application Notes and Protocols for Folate-Targeted Drug Delivery

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Compound of Interest

Compound Name: Folate-PEG2-amine

Cat. No.: B8777857

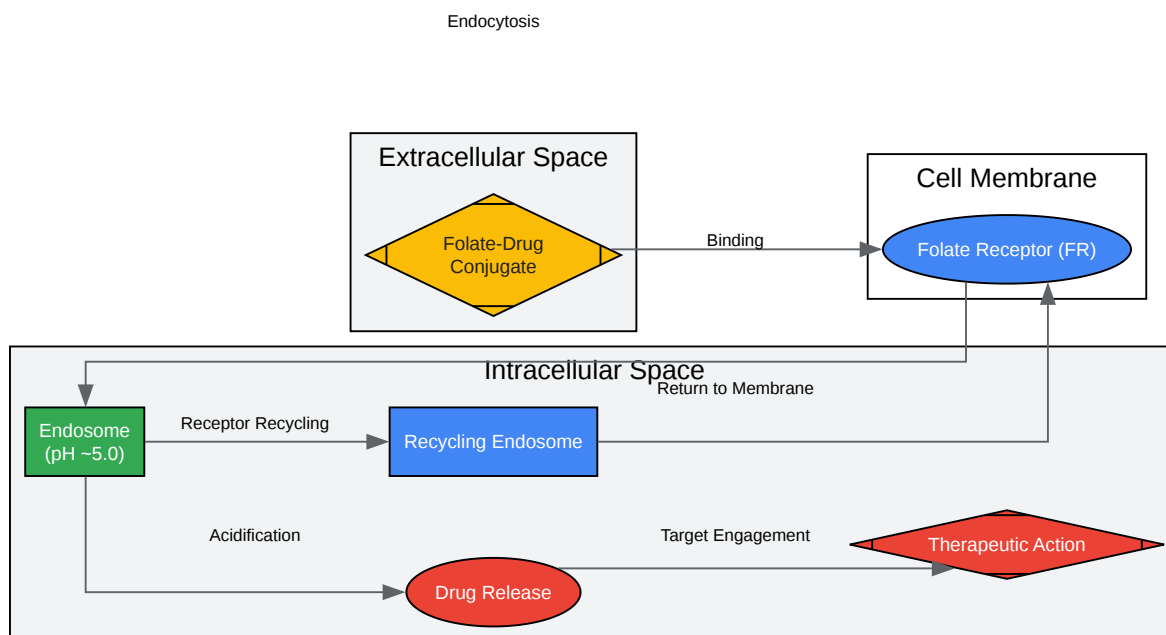
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental protocols for the development and evaluation of folate-targeted drug delivery systems. The folate receptor (FR) is a well-established tumor marker, overexpressed in various cancers, making it an attractive target for selective drug delivery.^{[1][2][3][4]} This document outlines the key methodologies for synthesizing folate-drug conjugates, their characterization, and their evaluation in vitro and in vivo.

I. Signaling Pathway: Folate Receptor-Mediated Endocytosis

Folate-targeted drug delivery systems exploit the natural pathway of folate uptake by cells. The process, known as receptor-mediated endocytosis, allows for the specific internalization of folate-conjugated therapeutics into cancer cells that overexpress the folate receptor.^[5]

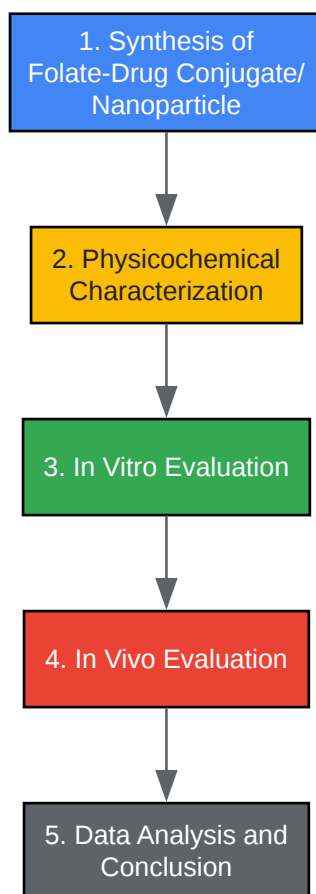


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Caption: Folate Receptor-Mediated Endocytosis Pathway.

II. Experimental Workflow Overview

The development and evaluation of a folate-targeted drug delivery system typically follows a structured workflow, from synthesis and characterization to preclinical in vitro and in vivo testing.



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